Definitive Guide to Orthogonal Purity Validation: Benzo[c]isothiazol-4-amine

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Compound of Interest	
Compound Name:	*Benzo[C]isothiazol-4-amine*
CAS No.:	*56910-92-0*
Cat. No.:	*B1373442*

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Strategic Overview: The Purity Paradox

In the development of high-value scaffolds like **Benzo[c]isothiazol-4-amine** (CAS 56910-92-0), relying on a single analytical method is a critical failure point.[1] A common pitfall in validating this bicyclic aromatic amine is the "Area Percent Trap"—assuming that 99% HPLC peak area equates to 99% mass purity.[2]

For Benzo[c]isothiazoles (2,1-benzisothiazoles), this assumption is dangerous due to:

- Response Factor Variance: Synthetic precursors (often nitro- or azo- aromatics) have vastly different UV extinction coefficients than the amine product.[1][2]
- Inorganic Salts: Reduction steps (e.g., Fe/HCl or SnCl2) often leave paramagnetic inorganic residues invisible to UV but detrimental to biological assays.[1][2]
- Isomeric Contamination: The [c]-isothiazole core is less stable than the [d]-isomer; synthesis often yields regioisomers (e.g., 5-amine or 7-amine) that co-elute on standard C18 gradients.[1]

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The Solution: An Orthogonal Validation Matrix combining qNMR (Quantitative Nuclear Magnetic Resonance) for absolute mass balance and HPLC-DAD-MS for trace impurity profiling.[1]

The Orthogonal Triad: Methodologies

The following framework establishes a self-validating system where Method A covers the blind spots of Method B.

Method A: Quantitative NMR (qNMR) – The "Truth" Standard

Role: Absolute Purity Determination (Mass %) Why: qNMR is a primary ratio method. It does not require a reference standard of the analyte itself, effectively bypassing the need for a "100% pure" **Benzo[c]isothiazol-4-amine** standard which likely does not exist during early development.

Method B: HPLC-DAD – The "Separation" Standard

Role: Trace Impurity Profiling (<0.1%) Why: qNMR has a limit of detection (LOD) around 0.1-0.5%.[1] HPLC is required to detect trace organic impurities that may be toxic or assay-interfering at low levels.[1][2]

Method C: LC-MS – The "Identity" Check

Role: Specificity & Peak Purity Why: Confirms that the main HPLC peak is not a co-eluting mixture of the target amine and a defluorinated or dechlorinated side-product.

Comparative Analysis: qNMR vs. HPLC

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Feature	qNMR (1H)	HPLC-UV (Area %)	Scientific Verdict
Principle	Molar ratio of nuclei (Proton counting)	Adsorption/Partitioning + UV Absorption	qNMR is structural; HPLC is physicochemical.[1][2]
Reference Standard	Not Required for analyte.[1][2][3] Uses generic IS (e.g., TCNB).	Required for quantitation (External Std).	qNMR is superior for early-phase potency assignment.[1]
Specificity	High (distinct chemical shifts).[1][2]	Medium (dependent on column chemistry).[1][2]	HPLC resolves isomers better; qNMR validates mass.[1][2]
LOD/LOQ	~0.1% (Mass dependent).[1][2]	<0.05% (High sensitivity).	HPLC is mandatory for purity >99.5%.[1][2]
Blind Spots	Inorganic salts, overlap in aromatic region.[1][2]	UV-inactive impurities, co-eluting peaks.[1][2]	Must use both.

Experimental Protocols

Protocol 1: Absolute Purity via 1H-qNMR

Targeting the Benzo[c]isothiazole aromatic protons.

Reagents:

- Solvent: DMSO-d6 (99.9% D). Note: Chloroform-d is avoided due to potential salt formation with the basic amine.
- Internal Standard (IS): 1,3,5-Trimethoxybenzene (TraceCERT® or equivalent).[1]
  - Rationale: Non-acidic, non-volatile, provides distinct singlet at ~6.1 ppm, away from the benzo-aromatics (7.0 - 8.5 ppm).

Workflow:

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- Weighing: Accurately weigh ~10 mg of **Benzo[c]isothiazol-4-amine** (

) and ~5 mg of IS (

) into the same vial using a microbalance (readability 0.001 mg).
- Dissolution: Add 0.6 mL DMSO-d6. Vortex until fully dissolved.[1]
- Acquisition Parameters (Critical):
  - Pulse Angle: 30° or 90°.
  - Relaxation Delay (

    ): Must be

    of the slowest relaxing proton (typically 30-60s).[1] Failure here leads to under-quantification.
  - Scans (NS): 16 or 32 (sufficient for S/N > 150).
  - Spectral Width: -2 to 14 ppm.[1][2]
- Processing: Phase and baseline correction (manual preferred). Integrate the IS singlet (set to known H count) and the distinct aromatic protons of the amine.

Calculation:

(Where I=Integral, N=Number of protons, M=Molecular Weight, m=Mass, P=Purity)[4]

Protocol 2: Trace Profiling via HPLC-DAD

Targeting separation of regioisomers and precursors.[1]

System: Agilent 1290 Infinity II or Waters H-Class UPLC. Column: Waters XBridge BEH C18 XP (2.5 µm, 3.0 x 100 mm).[1][2] Rationale: High pH stability is required as the amine tailing is suppressed under basic conditions.

Mobile Phase:

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- A: 10 mM Ammonium Bicarbonate, pH 10.0 (in Water).
- B: Acetonitrile.[1][2]

Gradient:

Time (min)	%A	%B	Flow (mL/min)
0.0	**95**	**5**	**0.5**
10.0	5	95	0.5
12.0	5	95	0.5
12.1	95	5	0.5

| 15.0 | 95 | 5 | 0.5 |[1]

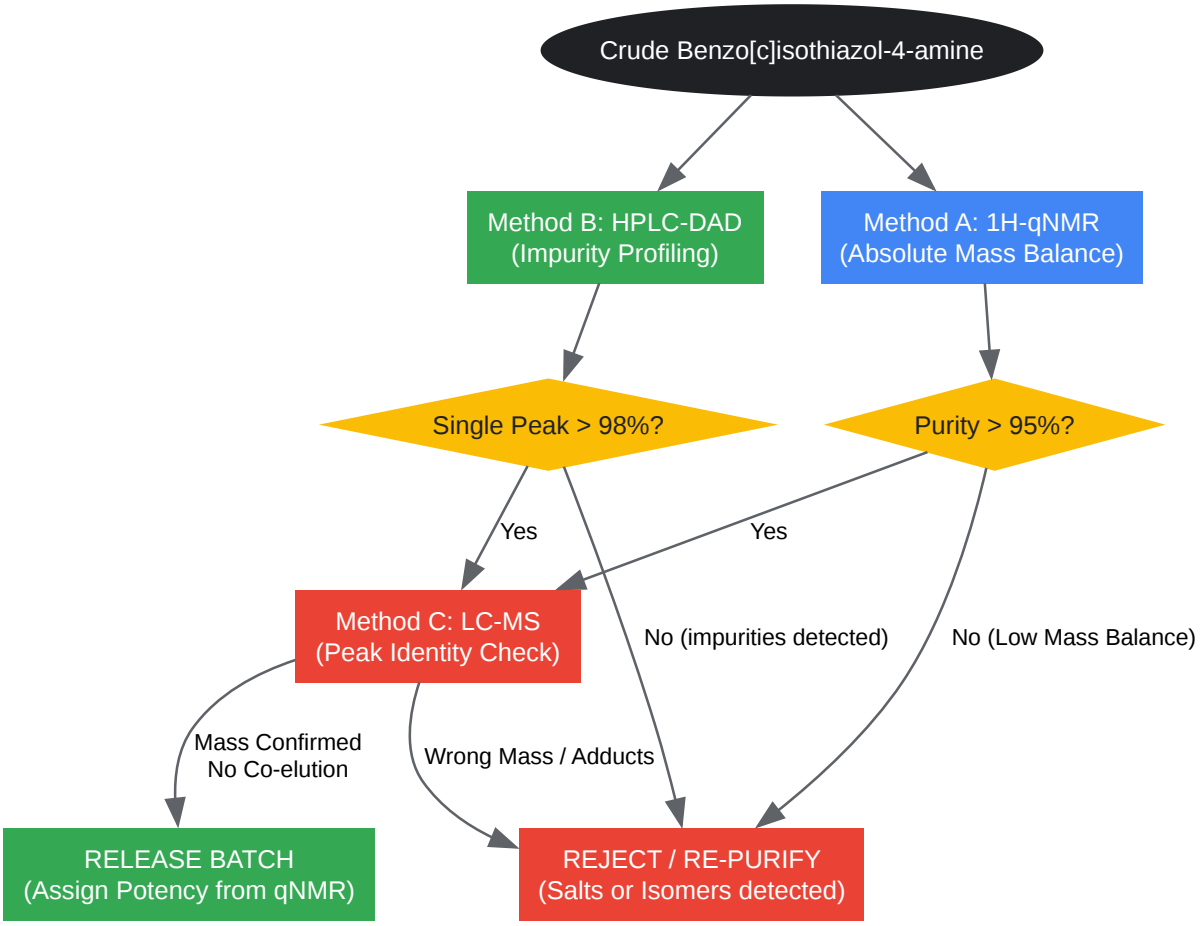
Detection:

- UV at 254 nm (aromatic core) and 220 nm (amide/precursor bonds).[1][2]
- Peak Purity: Enable DAD spectral scanning (200-400 nm) to check for peak homogeneity.

Visualization: The Validation Logic

The following diagram illustrates the decision matrix for releasing a batch of **Benzo[c]isothiazol-4-amine**.

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Figure 1: Orthogonal decision matrix ensuring no single method bias leads to false purity assignment.

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